

Technical Guide: Atrazine-3-mercaptopropanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Atrazine-3-mercaptopropanoic acid*

Cat. No.: *B12371089*

[Get Quote](#)

CAS Number: 125454-31-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Atrazine-3-mercaptopropanoic acid**, a key hapten used in the development of immunoassays for the detection of the herbicide atrazine. This document details its chemical properties, a comprehensive experimental protocol for its synthesis, and its primary application in immunoassay development.

Chemical and Physical Properties

Atrazine-3-mercaptopropanoic acid is a derivative of atrazine, modified to include a carboxylic acid functional group, enabling its conjugation to carrier proteins for antibody production.

Property	Value	Source
CAS Number	125454-31-1	[1]
Molecular Formula	C ₁₁ H ₁₉ N ₅ O ₂ S	[1]
Molecular Weight	285.37 g/mol	Calculated
SMILES	O=C(O)CCSC1=NC(NCC)=NC(NC(C)C)=N1	[1]
Primary Application	Hapten for immunoassay development	[2][3]
IC50 Value	7.5 ng/mL for polyclonal antibody 1	[1]

Synthesis of Atrazine-3-mercaptopropanoic Acid

The following is a detailed experimental protocol for the synthesis of **Atrazine-3-mercaptopropanoic acid**, adapted from the method described by Goodrow et al.[2][3].

Materials and Reagents:

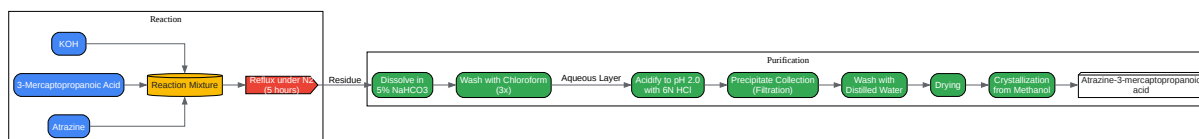
- Technical grade atrazine
- 3-mercaptopropanoic acid
- Potassium hydroxide (KOH)
- Nitrogen gas
- 5% Sodium bicarbonate (NaHCO₃) solution
- Chloroform
- 6 N Hydrochloric acid (HCl)
- Methanol

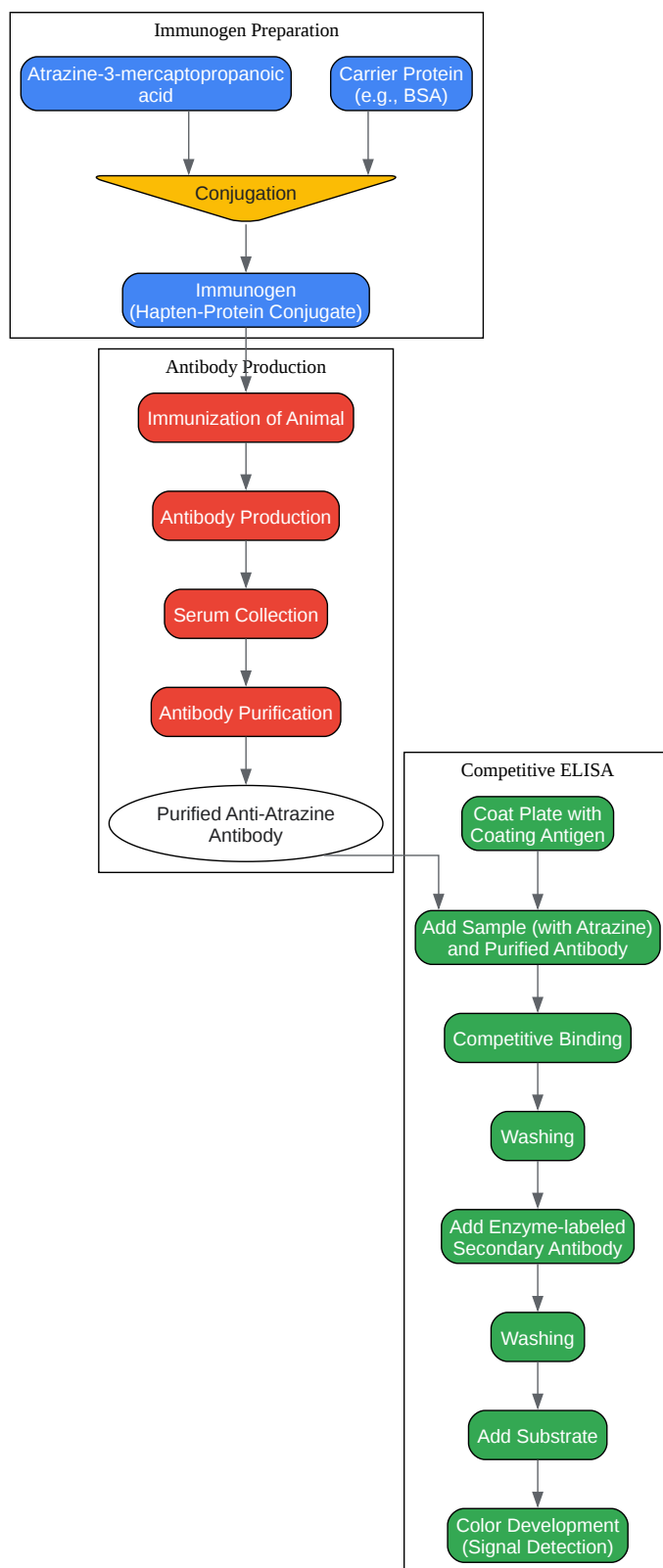
- Thin-layer chromatography (TLC) plate (silica gel GF/UV 254)
- TLC mobile phase: n-hexane:ethyl acetate:acetic acid (50:45:5)

Experimental Procedure:

- Reaction Setup: To a stirred solution of 5.01 mmol of technical grade atrazine, add 5.4 mmol of 3-mercaptopropanoic acid and 10.8 mmol of KOH.[\[2\]](#)
- Reflux: The reaction mixture is refluxed under a nitrogen atmosphere for 5 hours, during which a white solid will form.[\[2\]](#)
- Reaction Monitoring: The progress of the reaction can be monitored by TLC using a mobile phase of n-hexane:ethyl acetate:acetic acid (50:45:5).[\[2\]](#)
- Work-up:
 - After the reaction is complete, the residue is dissolved in 25 mL of 5% NaHCO₃.[\[2\]](#)
 - This aqueous solution is then washed three times with 10 mL of chloroform to remove unreacted atrazine and other non-polar impurities.[\[2\]](#)
- Precipitation: The aqueous layer is acidified to a pH of 2.0 with 6 N HCl. This will cause the **Atrazine-3-mercaptopropanoic acid** to precipitate out of the solution as a white solid.[\[2\]](#)
- Purification:
 - The white precipitate is collected by filtration.
 - The collected solid is washed with distilled water and then dried.[\[2\]](#)
 - For further purification, the precipitate can be dissolved in methanol and then allowed to evaporate at 37°C to form crystals.[\[2\]](#)
- Purity Check: The purity of the final product can be determined by High-Performance Liquid Chromatography (HPLC).[\[2\]](#)

Synthesis Workflow Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Atrazine-3-mercaptopropionic acid - Immunomart [immunomart.com]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Technical Guide: Atrazine-3-mercaptopropionic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12371089#cas-number-for-atrazine-3-mercaptopropionic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

